

# Phenotypic comparison of St3gal2/3 double knockout and single knockout mice

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *GD1a-Ganglioside*

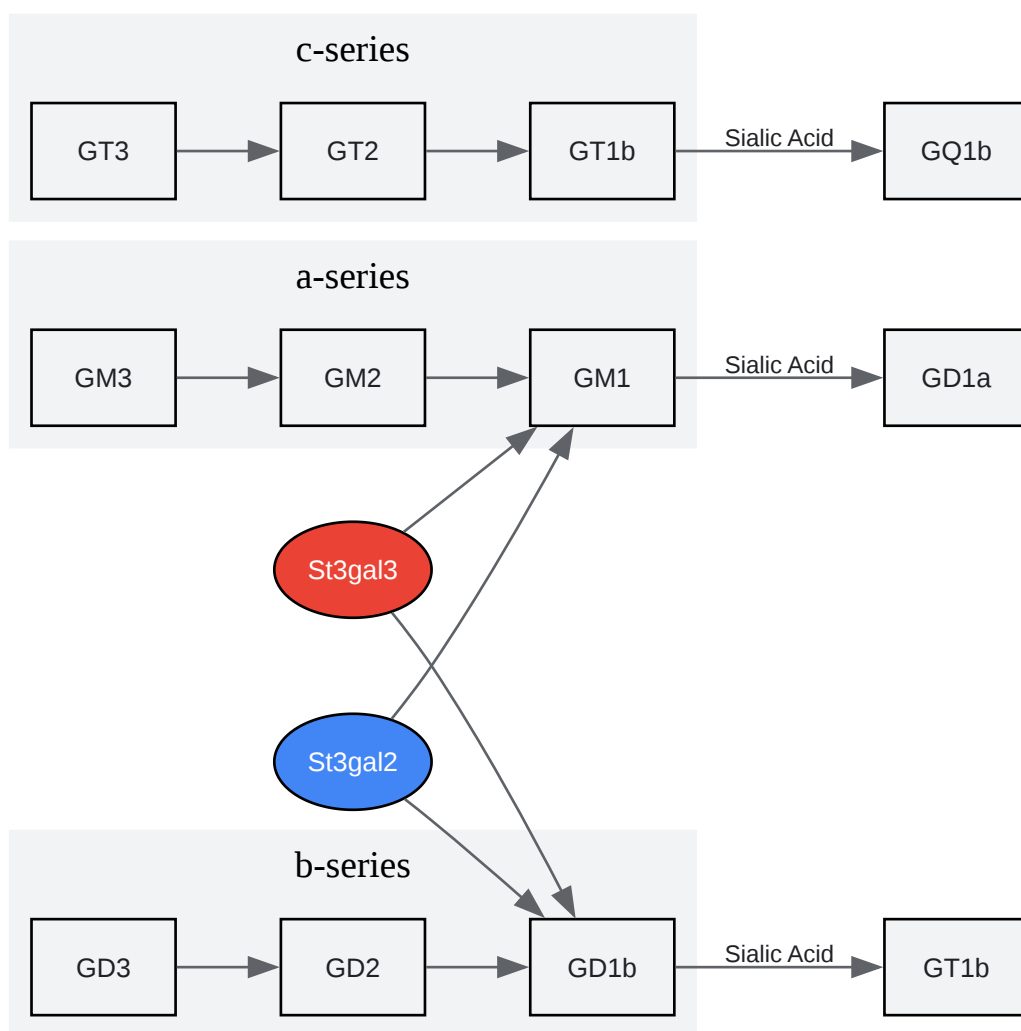
Cat. No.: *B13832502*

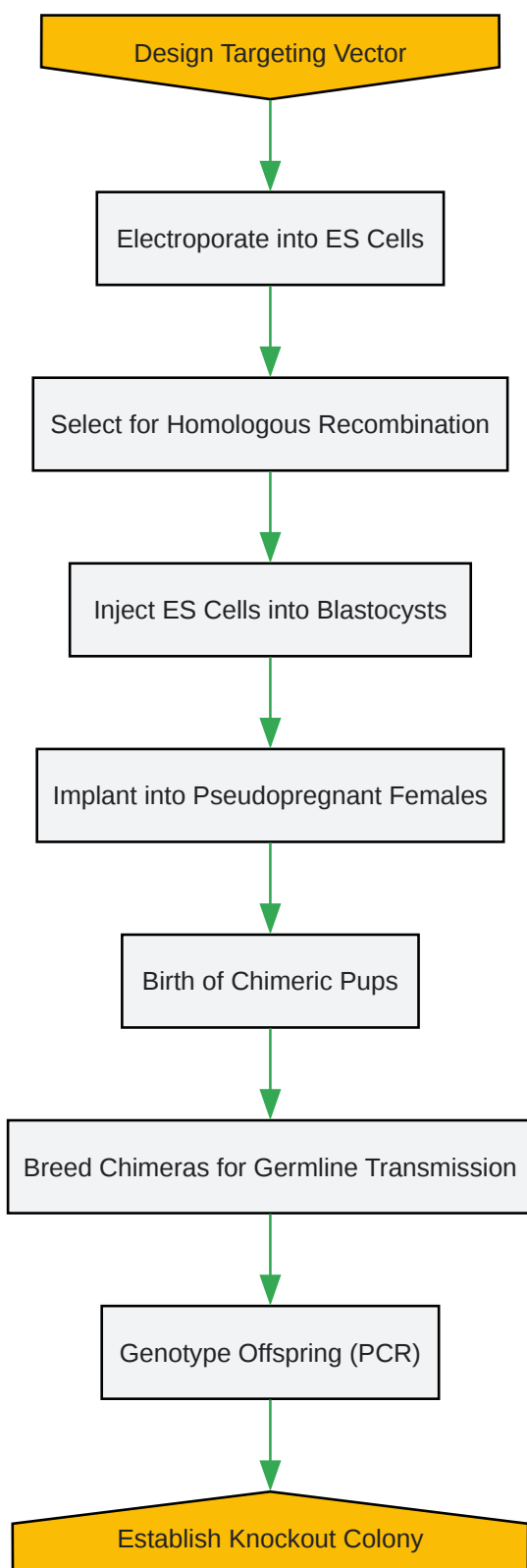
[Get Quote](#)

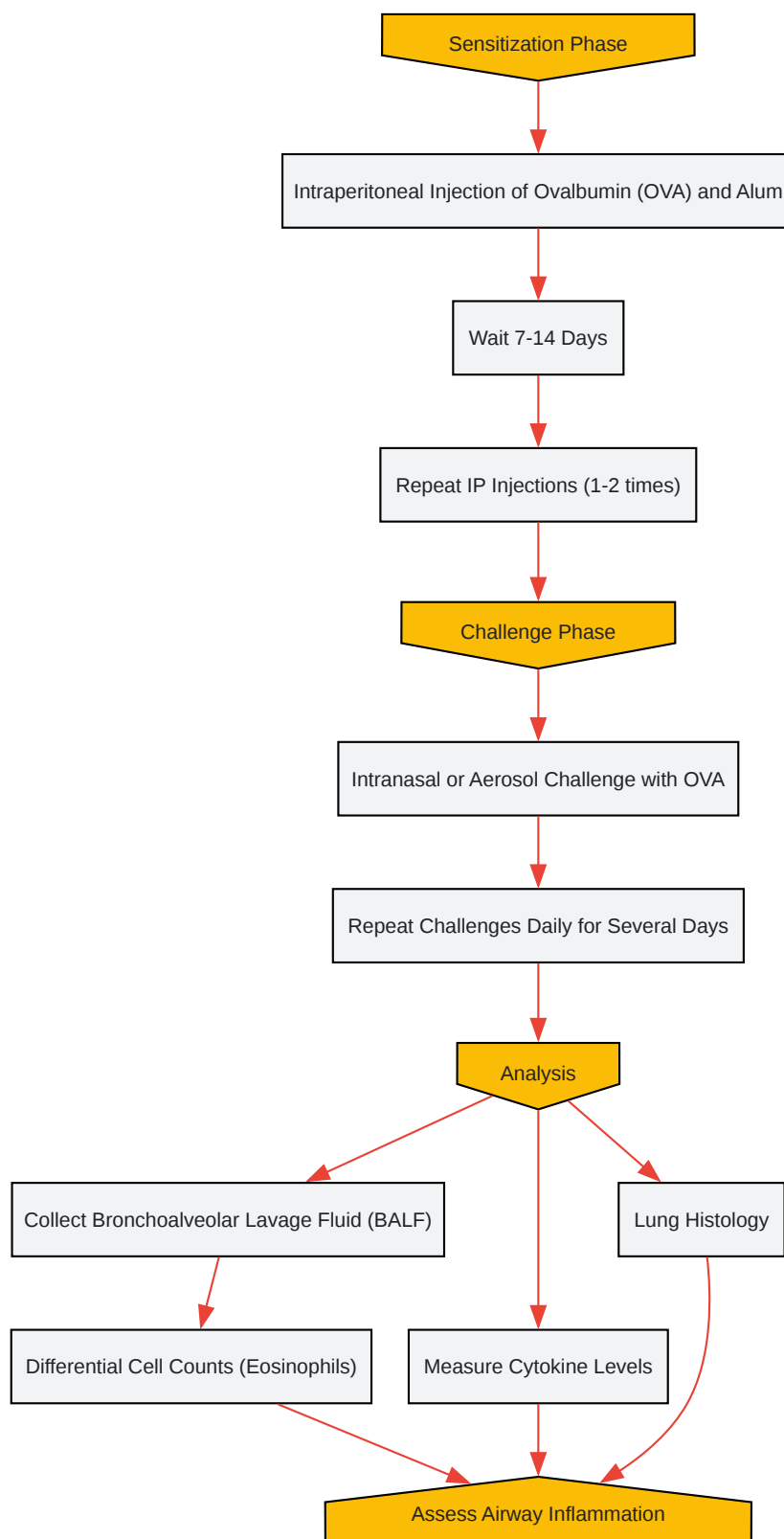
## Visualizing the Science: Diagrams and Pathways

To further elucidate the experimental processes and biological pathways discussed, the following diagrams have been generated using Graphviz.

## Signaling and Biosynthetic Pathways







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Phenotypic comparison of St3gal2/3 double knockout and single knockout mice]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13832502#phenotypic-comparison-of-st3gal2-3-double-knockout-and-single-knockout-mice]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)